

A Comparative Analysis of C17:1 Anandamide and N-arachidonylethanolamine (Anandamide)

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Compound of Interest

Compound Name: C17:1 Anandamide

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Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of N-arachidonylethanolamine, the archetypal endocannabinoid commonly known as Anandamide (AEA), and its less-studied analogue, **C17:1 Anandamide** (N-heptadecenylethanolamine). The focus is on their structural differences, biochemical pathways, and functional activities, supported by experimental data to inform research and development in the endocannabinoid field.

Structural and Physicochemical Properties

Anandamide (AEA) is an N-acylethanolamine (NAE) derived from the 20-carbon polyunsaturated fatty acid, arachidonic acid (20:4).^{[1][2]} Its structure features a long, flexible acyl chain with four cis-double bonds, which is critical for its interaction with cannabinoid receptors. **C17:1 Anandamide** is also an NAE but is derived from a 17-carbon monounsaturated fatty acid. This difference in acyl chain length and degree of saturation is the primary structural distinction and a key determinant of their differing biological activities.

N-arachidonoyl ethanolamine (Anandamide, AEA)

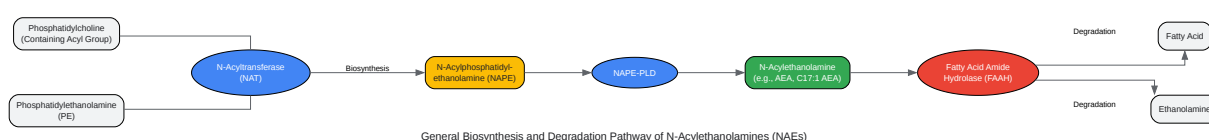
AEA_img

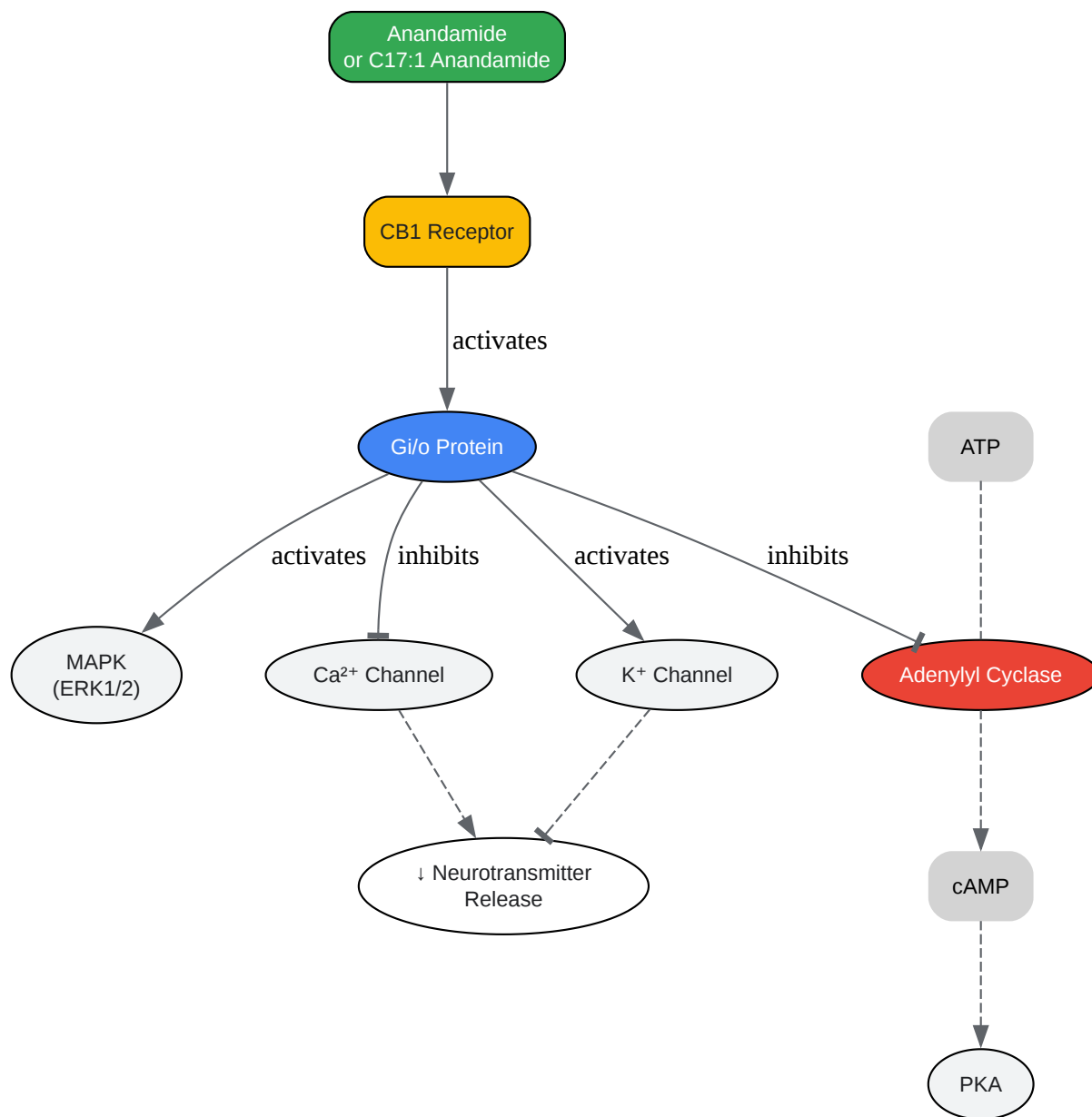
Molecular Formula: $C_{22}H_{37}NO_2$
Molar Mass: 347.53 g/mol
Acyl Chain: 20:4(ω -6)

C17:1 Anandamide (N-heptadecenoyl ethanolamine)

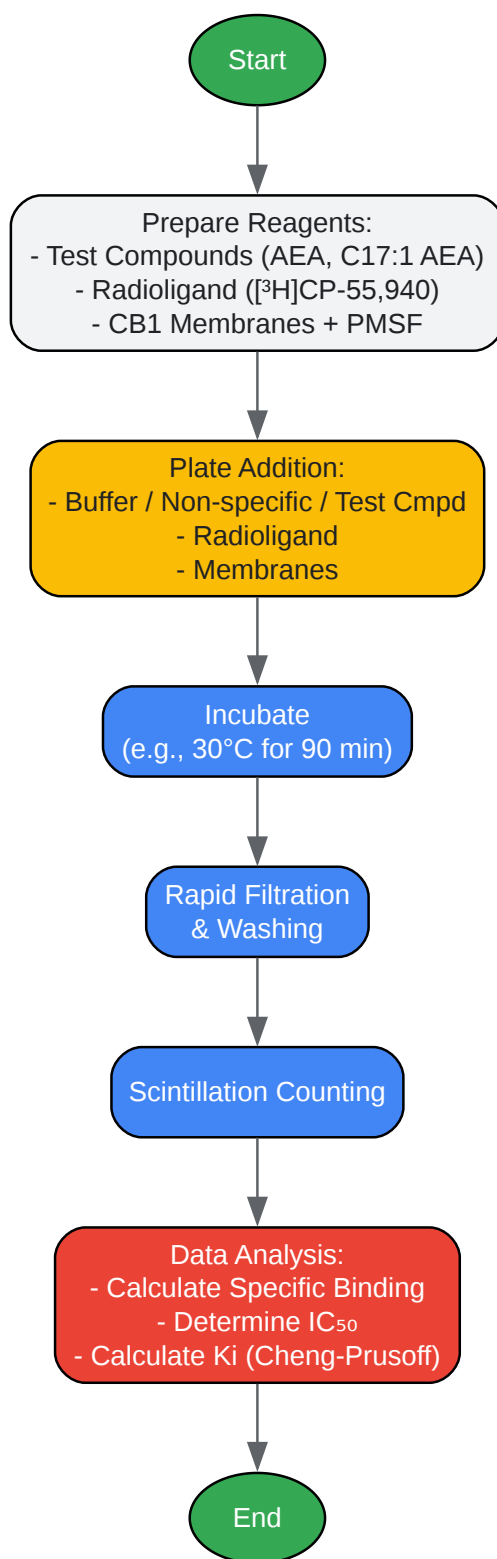
C171_img

Molecular Formula: $C_{19}H_{37}NO_2$
Molar Mass: 311.50 g/mol
Acyl Chain: 17:1(ω -7)





CB1 Receptor Downstream Signaling Pathway



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References

- 1. Anandamide - Wikipedia [en.wikipedia.org]
- 2. Anandamide | C22H37NO2 | CID 5281969 - PubChem [pubchem.ncbi.nlm.nih.gov]
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